

In-Depth Technical Guide: 4-(Benzyloxy)-1-bromo-2-(trifluoromethyl)benzene

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Compound of Interest

Compound Name: 4-(Benzyloxy)-1-bromo-2-(trifluoromethyl)benzene

Cat. No.: B1344088

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and physicochemical information for **4-(Benzyloxy)-1-bromo-2-(trifluoromethyl)benzene** (CAS No. 678164-30-2). This document is intended to support laboratory research and development activities by providing structured data and procedural guidance.

Chemical and Physical Properties

While comprehensive, experimentally verified physical property data for **4-(Benzyloxy)-1-bromo-2-(trifluoromethyl)benzene** is limited in publicly available literature, information from various suppliers and databases for the compound and its structural analogs allows for the compilation of the following properties. It is important to note that the physical form has been inconsistently reported, with some sources describing it as a liquid and similar compounds as fused solids.^{[1][2]}

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₀ BrF ₃ O	[3][4][5][6]
Molecular Weight	331.13 g/mol	[7][8]
CAS Number	678164-30-2	[4][6][7][9]
Appearance	Powder or liquid	[1]
Purity	≥95%	[8][10]
Storage Temperature	2-8°C	[11]
Topological Polar Surface Area (TPSA)	9.23 Å ²	[7]
Number of Rotatable Bonds	4	[7]

Note: Some properties are calculated or based on data for structurally similar compounds and should be used as an estimate.

Safety and Hazard Information

4-(Benzyloxy)-1-bromo-2-(trifluoromethyl)benzene is classified as a hazardous substance. Strict adherence to safety protocols is essential when handling this compound.

Hazard Classification:

Hazard Statement	Classification
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

(Source: Information extrapolated from safety data sheets of structurally similar compounds)

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield. [11] [12]
Skin Protection	Nitrile rubber gloves, lab coat. [12]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. [12]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [11] [12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [11] [12]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

(Source: Information extrapolated from safety data sheets of structurally similar compounds)

Handling and Storage

- Handling: Handle in a well-ventilated place, preferably a chemical fume hood.[\[11\]](#)[\[12\]](#) Avoid contact with skin, eyes, and clothing.[\[11\]](#)[\[13\]](#) Do not breathe dust, fume, gas, mist, vapors, or

spray. Wash hands thoroughly after handling.[13]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[13] Recommended storage temperature is 2-8°C.[11] Keep away from incompatible materials such as strong oxidizing agents.

Accidental Release Measures

For small spills, use an inert absorbent material (e.g., sand, silica gel) to contain the spill.[11] Collect the absorbed material and place it in a suitable container for disposal. Clean the spill area with a suitable solvent, followed by washing with soap and water.[12] Ensure adequate ventilation.

Experimental Protocols

Detailed experimental protocols for the synthesis of **4-(Benzyloxy)-1-bromo-2-(trifluoromethyl)benzene** are not readily available in the public domain. However, as a bromo-substituted aromatic compound, it is a suitable substrate for various cross-coupling reactions. Below is a representative, generalized protocol for a Suzuki-Miyaura coupling reaction, a common application for such compounds.

Representative Suzuki-Miyaura Coupling Protocol:

- Reaction Setup: In a dry reaction vessel, combine **4-(Benzyloxy)-1-bromo-2-(trifluoromethyl)benzene** (1.0 equiv.), the desired boronic acid or boronate ester (1.2-1.5 equiv.), and a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (0.02-0.05 equiv.).
- Solvent and Base: Add a suitable solvent system (e.g., a mixture of toluene and water or dioxane and water) and a base (e.g., K_2CO_3 , Cs_2CO_3 , or K_3PO_4 , 2.0-3.0 equiv.).
- Degassing: Degas the reaction mixture by bubbling with an inert gas (e.g., argon or nitrogen) for 15-30 minutes.
- Reaction: Heat the mixture to the appropriate temperature (typically 80-110 °C) and stir for the required time (2-24 hours), monitoring the reaction progress by TLC or LC-MS.
- Workup: After the reaction is complete, cool the mixture to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.

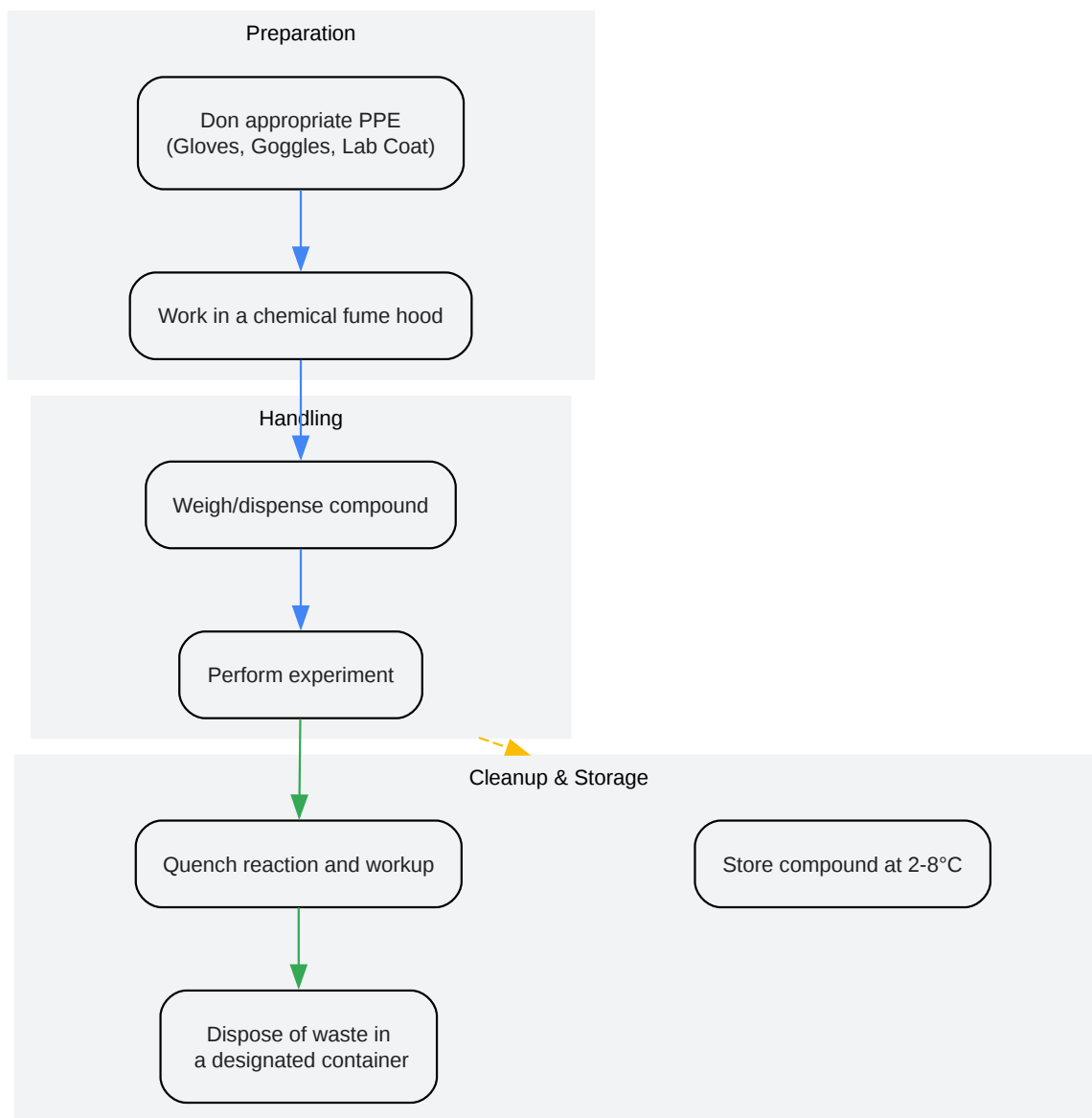
- Purification: Dry the organic layer over anhydrous Na_2SO_4 or MgSO_4 , filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel.

Biological Activity and Signaling Pathways

As of the date of this document, there is no specific information in the public domain regarding the biological activity or the involvement in any signaling pathways of **4-(Benzyloxy)-1-bromo-2-(trifluoromethyl)benzene** or its immediate derivatives. Researchers are encouraged to perform their own biological assays to determine the activity of this compound.

Visualizations

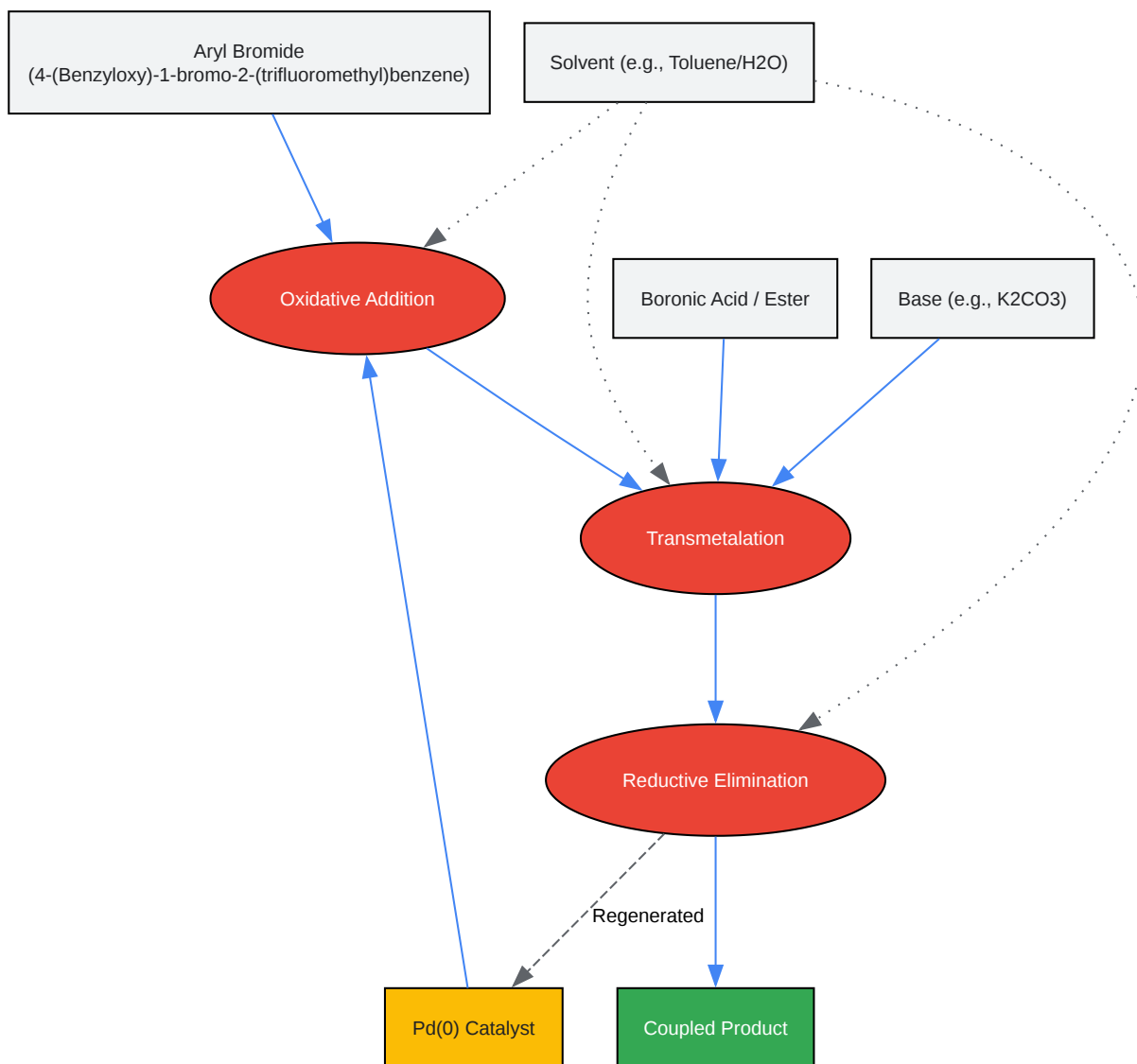
Safe Handling Workflow



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Caption: A generalized workflow for the safe handling of **4-(Benzyloxy)-1-bromo-2-(trifluoromethyl)benzene**.

Logic Diagram for Suzuki-Miyaura Coupling



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Caption: A logical flow diagram of the key steps in a Suzuki-Miyaura cross-coupling reaction.

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